Application Note: Solubility & Handling Protocol for BMT-145027

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Compound of Interest		
Compound Name:	*BMT-145027*	
Cat. No.:	*B1574178*	*Get Quote*

Abstract & Core Directive

BMT-145027 is a potent, selective positive allosteric modulator (PAM) of the metabotropic glutamate receptor 5 (mGluR5) with an EC50 of ~47 nM. It is widely utilized in neuroscience research, particularly for schizophrenia and cognitive enhancement studies (e.g., Novel Object Recognition).

Critical Handling Note: **BMT-145027** exhibits exceptionally low solubility in standard solvents compared to typical small molecules. While soluble in DMSO, it requires aggressive solubilization techniques (heat/sonication) to achieve stock concentrations of ~4–10 mM. Improper handling will lead to "invisible" micro-precipitation, resulting in erratic biological data. This guide details the specific thermodynamic inputs required to solubilize this compound and maintain it in solution.

Physicochemical Profile

Property	Value	Notes
Molecular Weight	438.83 g/mol	
Formula	$C_{23}H_{14}ClF_3N_4$	
Appearance	White to Light Yellow Solid	
LogP (Predicted)	~4.5 - 5.0	Highly Lipophilic
Storage (Powder)	-20°C (3 years)	Protect from light and moisture

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Solubility Profile & Solvent Compatibility

The solubility of **BMT-145027** is the primary bottleneck in experimental design. Unlike many compounds that dissolve instantly in DMSO, **BMT-145027** requires energy input to overcome crystal lattice energy.

Primary Solvents

- DMSO (Dimethyl Sulfoxide):Soluble (~4.35 mg/mL / ~9.9 mM).
  - Condition: Requires ultrasonic treatment and heating (up to 80°C) to achieve this concentration.[1]
  - Stability:[1] Stock solutions are stable at -80°C for 1 year, but prone to precipitation upon thawing.
- Ethanol:Poor/Sparingly Soluble. Not recommended for high-concentration stocks.
- Water / PBS / Media:Insoluble.
  - Constraint: Aqueous buffers should only be introduced at the final dilution step (typically < 0.5% DMSO final concentration).

Solubility Limits Table

Solvent	Max Solubility	Molarity (approx.) [2][3]	Protocol Requirement
DMSO	4.35 mg/mL	~10 mM	Heat (60-80°C) + Sonication
Ethanol	< 1 mg/mL	< 2 mM	Not Recommended
Water	Insoluble	N/A	Do not use for stock
PBS (pH 7.4)	Insoluble	N/A	Precipitates immediately

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Protocol A: Preparation of 10 mM DMSO Stock Solution

Objective: Create a stable master stock solution without degrading the compound.

Reagents & Equipment

- **BMT-145027** Powder (e.g., 5 mg vial).
- Anhydrous DMSO (Freshly opened; hygroscopic DMSO reduces solubility).
- Ultrasonic water bath.
- Heat block or water bath set to 60°C - 80°C.

Workflow Diagram

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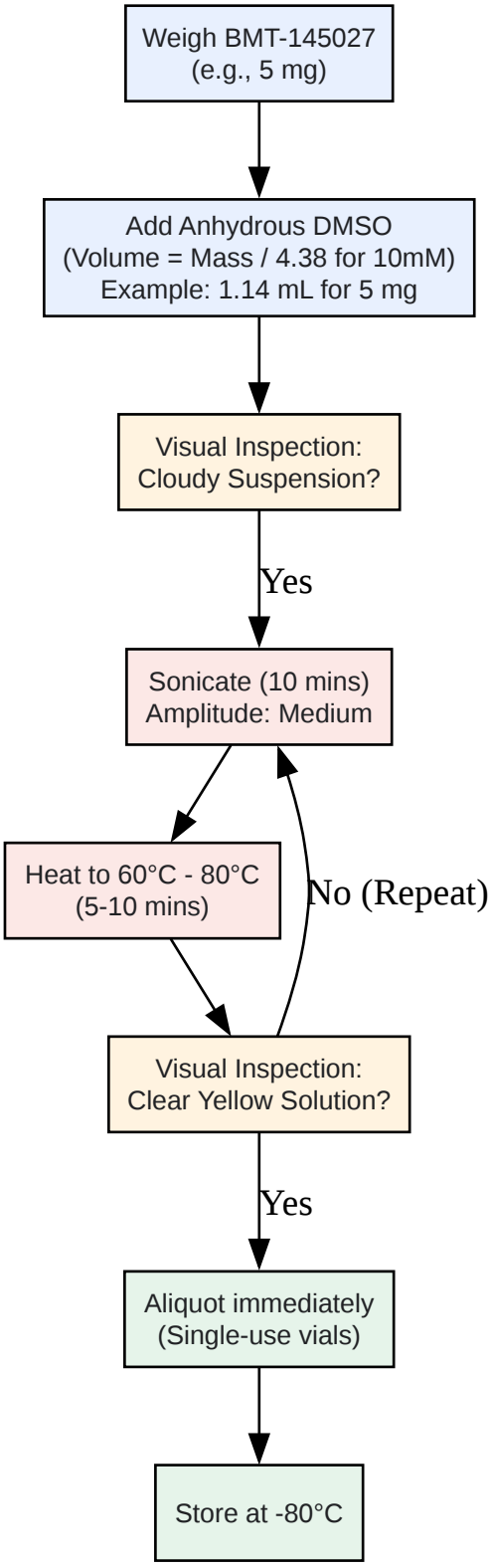

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Figure 1: High-Energy Solubilization Workflow. Note the mandatory heating step.

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Step-by-Step Procedure

- Calculation: To prepare a 10 mM stock from 5 mg of powder:
  - Volume (mL) = Mass (mg) / [Concentration (mM) * MW (g/mol) / 1000]
  - Volume = 5 mg / 4.388 = ~1.14 mL DMSO.
- Addition: Add the calculated volume of fresh anhydrous DMSO to the vial.
- Initial Mix: Vortex for 30 seconds. Expect the solution to remain cloudy.
- Energy Input:
  - Place the vial in a sonicating water bath for 10 minutes.
  - If still cloudy, heat the vial to 60°C (up to 80°C is permissible for short durations) for 5–10 minutes.
  - Why? The crystal lattice of **BMT-145027** is stable; heat increases the kinetic energy of the solvent molecules to break these interactions.
- Verification: Hold the vial up to a light source. The solution must be perfectly clear with no visible particulates.
- Storage: Aliquot into small volumes (e.g., 50 µL) to avoid freeze-thaw cycles. Store at -80°C.

Protocol B: In Vivo Formulation (Mouse Studies)

Context: For animal studies (e.g., 10–30 mg/kg dosing), a simple DMSO/Water mix will cause the drug to precipitate in the syringe or peritoneum, leading to low bioavailability. A "complex vehicle" is required.

Recommended Vehicle: 10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline.

Preparation Logic (Order of Addition is Critical)

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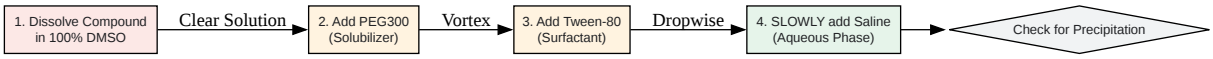

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Figure 2: "Step-Down" Formulation Strategy to prevent aqueous shock precipitation.

Procedure

- Calculate Master Mix: For a 1 mL dose volume:
  - 100 µL DMSO (containing drug)
  - 400 µL PEG300
  - 50 µL Tween-80
  - 450 µL Saline
- Solubilize: Dissolve the required amount of **BMT-145027** in the DMSO volume first. Ensure it is clear (heat if necessary).
- Stabilize: Add the PEG300 and Tween-80 to the DMSO/Drug mix. Vortex thoroughly. This creates a "co-solvent shield" around the lipophilic drug molecules.
- Dilute: Add the Saline slowly, dropwise while vortexing.
  - Warning: Adding saline too fast can cause "crashing out" (cloudiness). If this happens, sonicate immediately.

References

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